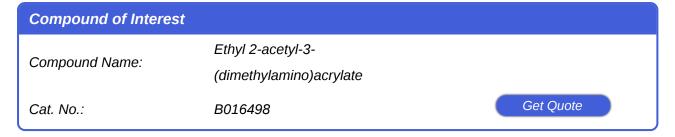


CAS number 51145-57-4 properties and suppliers

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An In-depth Technical Guide to CAS Number 51145-57-4: **Ethyl 2-acetyl-3- (dimethylamino)acrylate**

This technical guide provides a comprehensive overview of the chemical properties, suppliers, and synthetic applications of the compound identified by CAS number 51145-57-4, commonly known as **Ethyl 2-acetyl-3-(dimethylamino)acrylate**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Data

Ethyl 2-acetyl-3-(dimethylamino)acrylate is a versatile organic compound utilized as a building block in chemical synthesis.[1] Its key physical and chemical properties are summarized in the table below.



Property	Value	Reference(s)
Chemical Name	Ethyl 2-acetyl-3- (dimethylamino)acrylate	[2]
Synonyms	2-Acetyl-3-dimethylamino- acrylic acid ethyl ester, Ethyl (2E)-2- (dimethylaminomethylidene)-3- oxobutanoate	[2][3]
CAS Number	51145-57-4	[1][2]
Molecular Formula	C9H15NO3	[1][2]
Molecular Weight	185.22 g/mol	[1][2]
Appearance	Pale red or light yellow to brown liquid	[2][3]
Melting Point	41-44 °C (when dissolved in isopropyl ether)	[2]
Boiling Point	128 °C at 0.2 mmHg; 150 °C at 1 mmHg	[2][3]
Density	~1.038 g/cm³ (Predicted)	[2]
Refractive Index	1.5330-1.5370	[2]
Storage Temperature	2-8°C, Keep in dark place, Sealed in dry	[2]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)	[2]
InChI Key	LQSOVGAUOHMPLK- SOFGYWHQSA-N	[4]

Suppliers



Ethyl 2-acetyl-3-(dimethylamino)acrylate is available from a variety of chemical suppliers catering to research and development needs. A selection of global suppliers includes:

- Accela ChemBio Co.,Ltd.[2]
- Alfa Chemistry[5]
- Ambeed[6]
- Anka Chem[7]
- Bide Pharmatech Ltd.[2]
- ChemicalBook[2]
- Fisher Scientific (distributor for Thermo Scientific Chemicals and TCI America)[8][9]
- Santa Cruz Biotechnology (SCBT)[1]
- Shandong Mingde Biotechnology Co., Ltd.[2]
- TCI Chemicals[3]

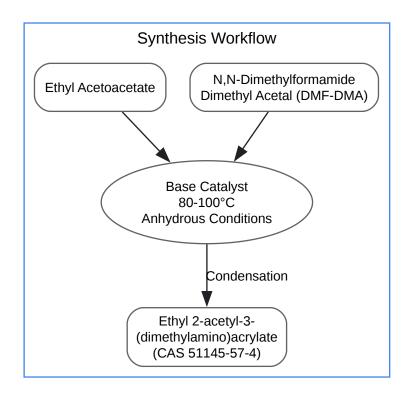
Experimental Protocols

Ethyl 2-acetyl-3-(dimethylamino)acrylate is a key intermediate in the synthesis of various heterocyclic compounds, which are significant scaffolds in medicinal chemistry.[1] A primary application is in the synthesis of pyrimidine derivatives.[4]

General Synthesis of Ethyl 2-acetyl-3-(dimethylamino)acrylate

The most common and efficient method for synthesizing this compound is through the condensation reaction of ethyl acetoacetate with N,N-dimethylformamide dimethyl acetal (DMF-DMA).[1] This reaction is typically base-catalyzed and performed under anhydrous conditions at elevated temperatures (80–100°C) for several hours.[1]





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Caption: General synthesis workflow for Ethyl 2-acetyl-3-(dimethylamino)acrylate.

Detailed Protocol: Synthesis of a Pyrimidine Derivative

The following is a representative experimental protocol illustrating the use of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** as a precursor for the synthesis of a substituted pyrimidine. This protocol is based on common methodologies for pyrimidine synthesis from β -enamino esters.

Reaction: Condensation of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** with a guanidine derivative to form a 2-amino-pyrimidine ring.

Materials:

- Ethyl 2-acetyl-3-(dimethylamino)acrylate (1 equivalent)
- Guanidine hydrochloride (1.2 equivalents)
- Sodium ethoxide (1.2 equivalents)

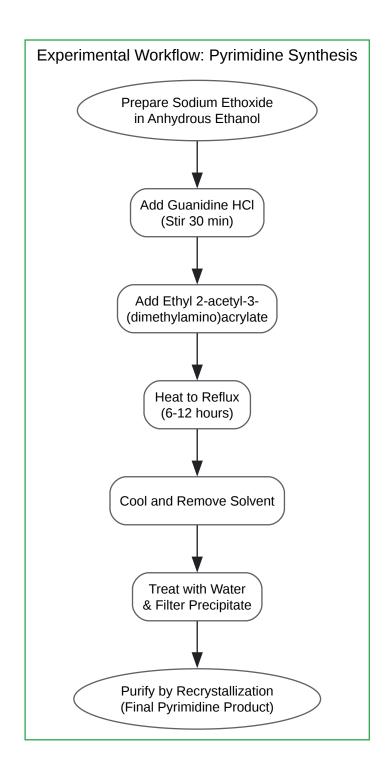


Anhydrous ethanol

Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium metal in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- Guanidine hydrochloride is added to the sodium ethoxide solution and stirred for 30 minutes at room temperature to form free guanidine.
- Ethyl 2-acetyl-3-(dimethylamino)acrylate is added to the reaction mixture.
- The mixture is heated to reflux (approximately 78°C) and maintained at this temperature for 6-12 hours. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The residue is treated with water and the resulting precipitate is collected by filtration.
- The crude product is washed with cold water and then purified by recrystallization from a suitable solvent (e.g., ethanol or ethyl acetate) to yield the desired pyrimidine derivative.





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Caption: Step-by-step workflow for the synthesis of a pyrimidine derivative.

Role in Signaling Pathways





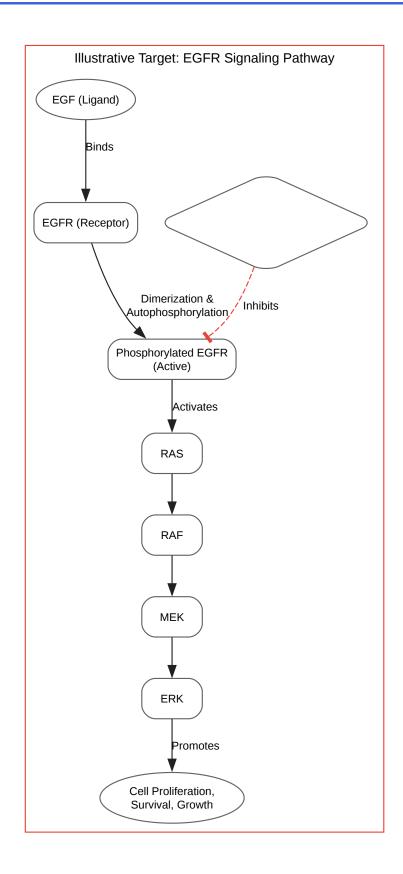


Extensive searches of scientific literature and chemical databases did not yield any evidence of direct involvement of **Ethyl 2-acetyl-3-(dimethylamino)acrylate** (CAS 51145-57-4) in any biological signaling pathways. Its primary role is established as a versatile precursor for the synthesis of more complex, biologically active heterocyclic compounds, such as pyrimidines and pyridines.[1][4]

Many pyrimidine derivatives are known to be potent modulators of various signaling pathways and are used as therapeutic agents. For instance, certain pyrimidine-based molecules act as kinase inhibitors, targeting pathways crucial for cell growth and proliferation, such as the Epidermal Growth Factor Receptor (EGFR) signaling pathway, which is often dysregulated in cancer.

To illustrate the biological relevance of the compounds that can be synthesized from **Ethyl 2-acetyl-3-(dimethylamino)acrylate**, the following diagram depicts a simplified representation of the EGFR signaling pathway, a common target for pyrimidine-based kinase inhibitors.





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Caption: Simplified EGFR signaling pathway, a target for pyrimidine-based drugs.



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